

Advanced Technical Guide: Biosynthesis and Isolation of 19,20-Epoxychochalasin D

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Compound of Interest

Compound Name: Epoxychochalasin D, 19,20-

Cat. No.: B12349313

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Executive Summary & Chemical Identity

19,20-Epoxychochalasin D is a potent fungal metabolite belonging to the cytochalasan family, a class of alkaloids known for their ability to bind actin filaments and disrupt cytoskeletal dynamics. Distinct from its parent compound, Cytochalasin D, this derivative possesses an epoxide moiety at the C19-C20 position of the macrocyclic ring. This structural modification significantly alters its electrophilicity and binding kinetics, making it a critical target for structure-activity relationship (SAR) studies in oncology and parasitology (specifically *Plasmodium falciparum*).

This guide details the biosynthetic logic, validated production protocols, and structural elucidation of 19,20-Epoxychochalasin D, focusing on the *Xylaria* and *Rosellinia* fungal genera as primary producers.

Chemical Profile

Property	Specification
IUPAC Name	(7S,13E,16S,18R,19R,21R)-21-benzyl-7,18-dihydroxy-16,18-dimethyl-6,19-dioxo-21-azatricyclo[15.3.1.0 ^{2,7}]henicoso-2(7),13-dien-3-one (Representative)
Molecular Formula	C H NO
Molecular Weight	~523.62 g/mol
Key Structural Feature	11-membered macrocycle fused to perhydroisoindolone core; 19,20-epoxide functionality. [1] [2] [3] [4] [5] [6] [7]
Primary Producers	Xylaria cf. [2] [5] [7] [8] [9] curta, Xylaria hypoxylon, Rosellinia sanctae-cruciana, Diaporthe sp.

Biosynthetic Logic: The PKS-NRPS Hybrid Pathway

The biosynthesis of 19,20-Epoxychothalasin D follows the canonical cytochalasan assembly line, characterized by a highly conserved Polyketide Synthase-Non-Ribosomal Peptide Synthetase (PKS-NRPS) hybrid system. The uniqueness of this metabolite lies in the post-assembly tailoring enzymes, specifically cytochrome P450 monooxygenases.

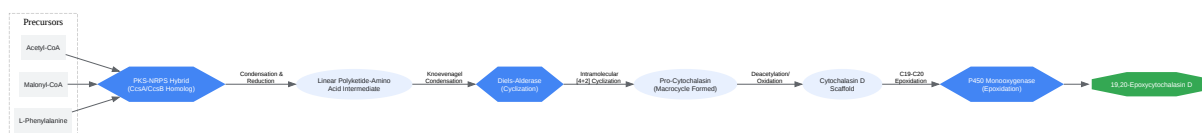
Mechanism of Action

- Core Assembly (CcsA/CcsB Homologs):** The process initiates with the condensation of Acetyl-CoA and Malonyl-CoA units by the PKS module to form a polyketide chain. This chain is transferred to the NRPS module, which recruits L-Phenylalanine.
- Cyclization (Diels-Alderase):** A reductive release and an intramolecular Diels-Alder reaction (often catalyzed by a separate enzyme like PyrE in related pathways) form the characteristic perhydroisoindolone core (isoindolone ring fused with the macrocycle).

- Tailoring (Oxidative Decoration): The 19,20-epoxide is introduced post-cyclization. This step is catalyzed by a specific FAD-dependent monooxygenase or Cytochrome P450, which targets the olefinic bond at C19-C20.

Pathway Visualization

The following diagram illustrates the biosynthetic flow from primary precursors to the epoxidized product.



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Caption: Biosynthetic pathway of 19,20-Epoxychochalsin D showing PKS-NRPS assembly and P450 tailoring.

Validated Production & Isolation Protocols

To ensure reproducibility, the following protocols utilize *Xylaria* sp. (e.g., *Xylaria* cf. [2][5][7][8][9][10] *curta*) in a solid-state fermentation setup. This method consistently yields higher titers of chochalsins compared to liquid broth due to the mimicking of natural substrate conditions.

Fermentation Protocol (Self-Validating System)

Principle: Solid-state fermentation on rice provides a high surface area and nutrient gradient that triggers secondary metabolite gene clusters often silent in liquid culture.

- Inoculum Preparation:
 - Cultivate *Xylaria* sp.[2][7][8][9] on Potato Dextrose Agar (PDA) plates at 25°C for 7 days.
 - Punch 5 mm agar plugs from the active mycelial margin.
- Substrate Preparation:
 - Weigh 100 g of commercial rice into 500 mL Erlenmeyer flasks.
 - Add 120 mL of distilled water (ratio 1:1.2 w/v is critical for optimal moisture).
 - Autoclave at 121°C for 20 minutes. Allow to cool to room temperature.
- Inoculation & Incubation:
 - Aseptically transfer 3-5 agar plugs into each flask.
 - Incubate at 25°C under static conditions for 28–30 days.
 - Validation Check: Mycelia should completely colonize the rice, turning the medium dark/black (characteristic of *Xylaria stromata* formation).

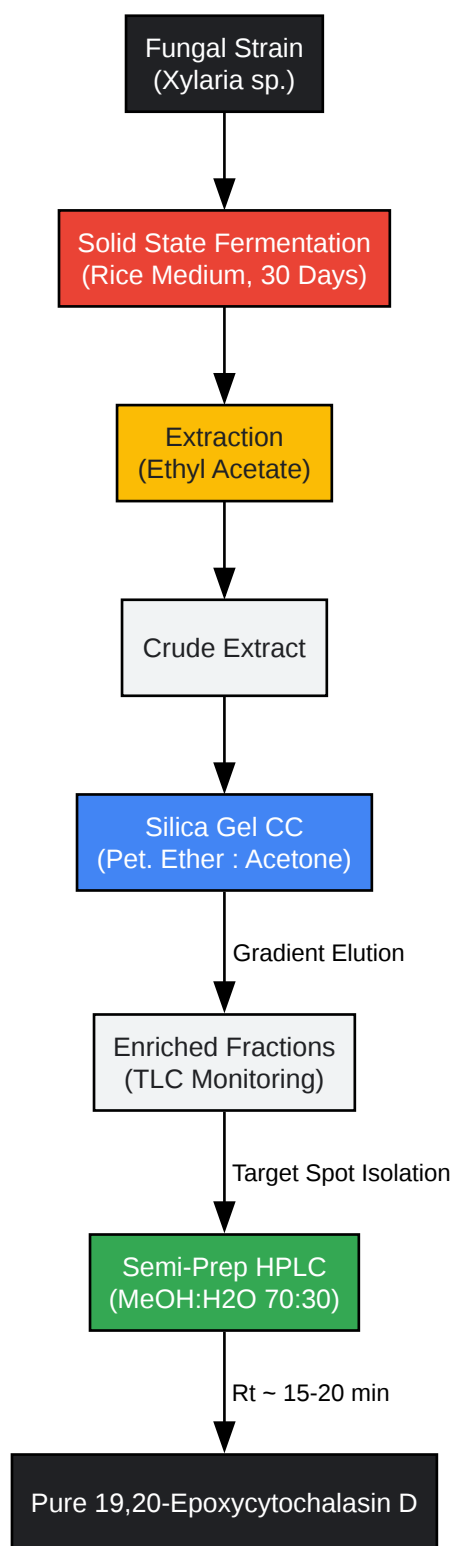
Extraction and Purification Workflow

Causality: Ethyl acetate is selected for its moderate polarity, efficiently extracting the cytochalasans while leaving behind highly polar sugars and very non-polar lipids.

- Extraction:
 - Macerate the fermented rice culture.
 - Extract three times with Ethyl Acetate (EtOAc) (500 mL per flask) using an ultrasonic bath for 30 minutes to disrupt cell walls.
 - Filter and concentrate the solvent under reduced pressure (rotary evaporator, 40°C) to obtain the crude extract.
- Fractionation (Silica Gel):

- Subject crude extract to Silica Gel 60 column chromatography.
- Gradient Elution: Petroleum Ether : Acetone (from 10:1 to 1:1 v/v).
- Target Fraction: 19,20-epoxycytochalasin D typically elutes in the mid-polarity fractions (approx. 7:3 to 6:4 ratio). Monitor via TLC (stain with vanillin-sulfuric acid; look for purple/grey spots).
- Final Purification (RP-HPLC):
 - Column: C18 Semi-preparative (e.g., 5 μ m, 10 x 250 mm).
 - Mobile Phase: Methanol/Water (70:30 v/v, isocratic) or Acetonitrile/Water gradient.
 - Flow Rate: 2.0 mL/min.
 - Detection: UV at 210 nm and 254 nm.

Isolation Workflow Diagram



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Caption: Step-by-step isolation workflow from fungal culture to pure metabolite.

Structural Characterization & Integrity

Accurate identification requires distinguishing the 19,20-epoxy derivative from Cytochalasin D and C. The epoxide ring introduces distinct chemical shifts in Nuclear Magnetic Resonance (NMR) spectroscopy.

Key Spectroscopic Markers

- HRESIMS: Look for the molecular ion peak

at $m/z \sim 524.26$, consistent with the addition of one oxygen atom to the Cytochalasin D scaffold (minus hydrogens if dehydrogenation occurred).
- ^1H NMR (500 MHz, CDCl_3):
 - The protons attached to the epoxide ring (H-19 and H-20) are diagnostic.
 - H-19: Typically appears as a doublet or multiplet around 2.8 – 3.2 ppm (upfield shift compared to the olefinic protons in Cytochalasin D).
 - H-20: Associated signal near 3.0 – 3.5 ppm.
- ^{13}C NMR:
 - Carbon signals for C-19 and C-20 shift from alkene regions (120-140 ppm) to epoxide regions (50-65 ppm).

Structural Revision Note

Researchers must be aware of stereochemical revisions in the literature. Early reports of "19,20-epoxycytochalasin D" were later revised regarding the

vs

orientation of the epoxide.^[5] X-ray diffraction is the gold standard for confirming absolute configuration if the specific isolate is novel.

Biological Significance (SAR)

The 19,20-epoxy modification is not merely a metabolic byproduct; it significantly modulates biological activity.

- **Actin Binding:** Like Cytochalasin D, the epoxy derivative inhibits actin polymerization by binding to the barbed end of F-actin. However, the epoxide alters the steric bulk and polarity of the macrocycle, potentially affecting binding affinity ().
- **Cytotoxicity:** Studies indicate potent cytotoxicity against cancer cell lines (e.g., HL-60, P-388). The epoxide group acts as an electrophile, which may lead to covalent interactions with nucleophilic residues in target proteins, a mechanism distinct from the purely non-covalent binding of Cytochalasin D.
- **Antiplasmodial Activity:** It has shown efficacy against *Plasmodium falciparum*, suggesting potential as a scaffold for antimalarial drug design.

References

- Shi, L. M., & Zhan, Z. J. (2007).[5] Structural Revision of 19,20-Epoxychochalasin D and Its Cytotoxic Activity.[2][5][10] *Journal of Chemical Research*, 2007(3), 144-145.[5] [Link](#)[5]
- Fan, Y., et al. (2019).[2] Cytotoxic 19,20-epoxychochalasins from endophytic fungus *Xylaria cf. curta*.[\[1\]\[2\]\[5\]\[10\]](#) *Fitoterapia*, 137, 104253.[2] [Link](#)
- Zhang, Q., et al. (2020).[2] Six 19,20-epoxychochalasins from endophytic *Diaporthe* sp.[\[4\]\[11\]](#) *Natural Product Research*, 36(4), 1024–1031. [Link](#)
- Scherlach, K., & Hertweck, C. (2009). Triggering the production of the new fungal alkaloid 19,20-epoxychochalasin Q by co-cultivation. *Organic & Biomolecular Chemistry*. (Contextual grounding on cytochalasin biosynthesis).
- Espada, A., et al. (1997).[5] New cytochalasins from the fungus *Xylaria hypoxylon*. *Tetrahedron*, 53(18), 6485-6492. (Foundational isolation work).

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Sources

- 1. Structures and Biological Activities of Secondary Metabolites from Xylaria spp - PMC [pubmed.ncbi.nlm.nih.gov]
- 2. Cytotoxic 19,20-epoxycytochalasans from endophytic fungus Xylaria cf. curta - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. tandf.figshare.com [tandf.figshare.com]
- 5. researchgate.net [researchgate.net]
- 6. Epoxide hydrolase - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Actin cytoskeletal inhibitor 19,20-epoxycytochalasin Q sensitizes yeast cells lacking ERG6 through actin-targeting and secondarily through disruption of lipid homeostasis - PMC [pubmed.ncbi.nlm.nih.gov]
- 10. Structures and Biological Activities of Secondary Metabolites from Xylaria spp. | MDPI [mdpi.com]
- 11. tandfonline.com [tandfonline.com]
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